

Personal protective equipment for handling 3-Bromopropanoate

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Compound of Interest

Compound Name: 3-Bromopropanoate

Cat. No.: B1231587

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Essential Safety and Handling Guide for 3-Bromopropanoates

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **3-Bromopropanoates**, with a specific focus on 3-Bromopropanoic acid, a common and hazardous form of this compound. Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

3-Bromopropanoates, particularly 3-Bromopropanoic acid, are classified as hazardous materials. Understanding their properties is the first step in safe handling.

Key Hazards of 3-Bromopropanoic Acid:

- Corrosive: Causes severe skin burns and eye damage.^{[1][2]}
- Irritant: May cause respiratory irritation.
- Combustible: The material is combustible and may explode when heated.^{[1][3]}

The following table summarizes the key quantitative data for 3-Bromopropanoic acid:

Property	Value	References
CAS Number	590-92-1	[1]
Molecular Formula	C3H5BrO2	[3]
Molecular Weight	152.98 g/mol	[3]
Appearance	White to off-white solid	[1]
Melting Point	58-62 °C (lit.)	
Flash Point	66 °C (150.8 °F) - closed cup	
Hazard Classifications	Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1)	[1][2]
Storage Class Code	8A - Combustible corrosive hazardous materials	

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **3-Bromopropanoates** is crucial to minimize exposure and prevent accidents.

1. Engineering Controls:

- Always handle **3-Bromopropanoates** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[1]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.
 - Protective Clothing: Wear a lab coat, apron, or other protective clothing to prevent skin contact.[\[2\]](#) Flame-retardant and antistatic protective clothing is recommended.[\[2\]](#)
- Respiratory Protection: If working with powders or in situations where dust or vapors may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#) A respirator with a P2 filter is recommended when dusts are generated.[\[2\]](#)

3. Hygiene Practices:

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[1\]](#)
- Remove contaminated clothing immediately and wash it before reuse.[\[2\]](#)[\[3\]](#)

4. Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[3\]](#)
- Incompatible materials to avoid include bases, reducing agents, and oxidizing agents.[\[1\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)

- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Spills: For small spills, sweep up the solid material and place it into a suitable container for disposal. For larger spills, evacuate the area and prevent further leakage if it is safe to do so. Remove all sources of ignition.[\[1\]](#)[\[3\]](#)

Disposal Plan

Proper disposal of **3-Bromopropanoate** waste is essential to prevent environmental contamination and comply with regulations.

1. Waste Identification:

- **3-Bromopropanoate** waste is considered hazardous waste.[\[3\]](#)

2. Container and Labeling:

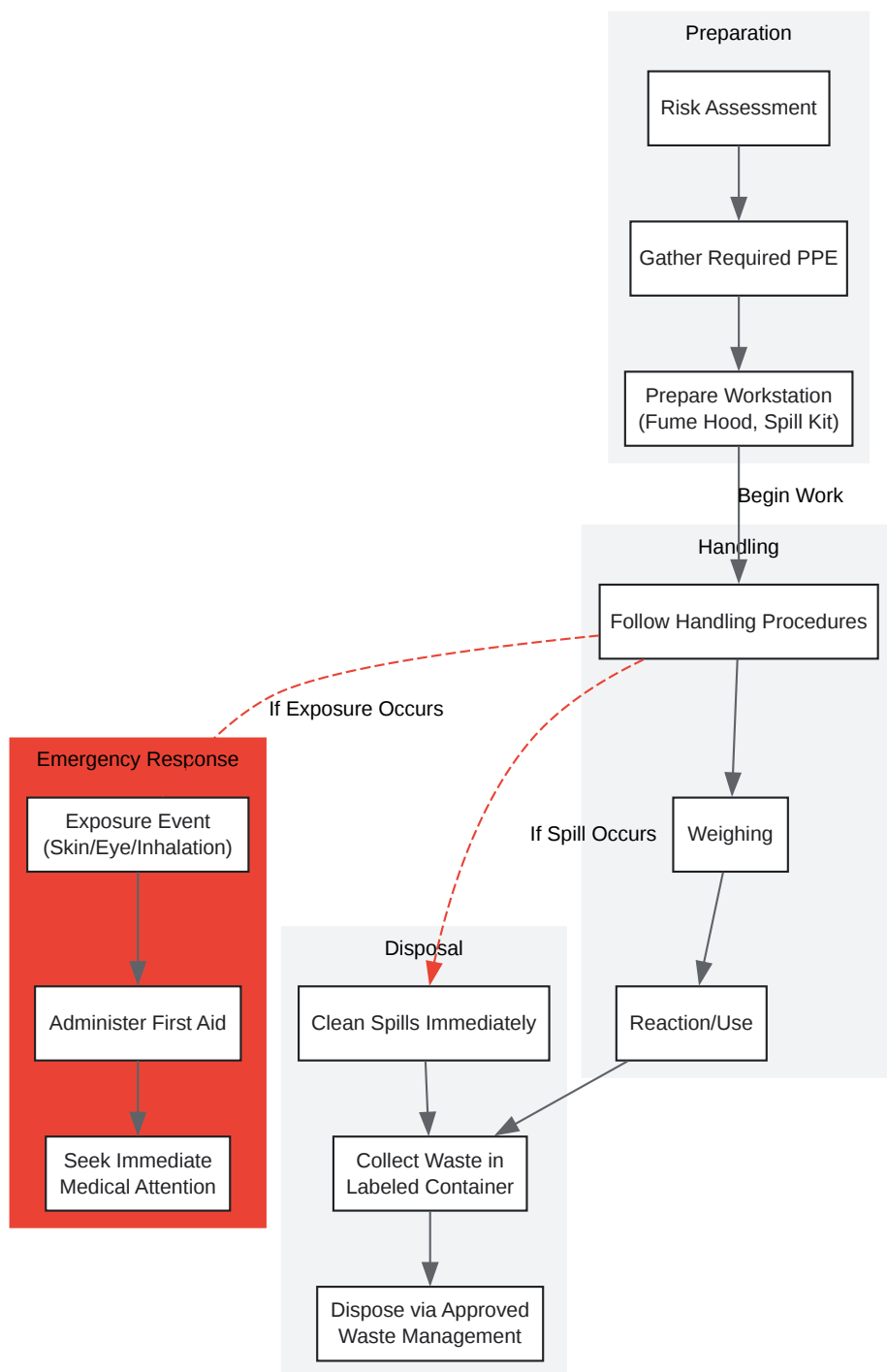
- Collect waste in a designated, properly labeled, and closed container.
- The label should clearly identify the contents as "Hazardous Waste" and include the name "**3-Bromopropanoate.**"

3. Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not empty into drains.[\[1\]](#)
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)

Visual Workflow for Handling 3-Bromopropanoates

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Bromopropanoates**.



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Caption: Workflow for Safe Handling of **3-Bromopropanoates**.

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References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
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